

Personal protective equipment for handling 1-Fluoro-2-(2-nitrovinyl)benzene

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Compound of Interest

Compound Name: 1-Fluoro-2-(2-nitrovinyl)benzene

Cat. No.: B1336865

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Essential Safety and Handling Guide for 1-Fluoro-2-(2-nitrovinyl)benzene

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **1-Fluoro-2-(2-nitrovinyl)benzene**, catering to researchers, scientists, and drug development professionals. Adherence to these guidelines is paramount for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Classification

1-Fluoro-2-(2-nitrovinyl)benzene is a hazardous chemical that requires careful handling in a controlled laboratory environment. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The compound is classified as an irritant and is harmful if swallowed.

[1]

Below is a summary of its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Acute toxicity, Oral | 4 | H302: Harmful if swallowed[1] |
| Skin irritation | 2 | H315: Causes skin irritation[1] |
| Eye irritation | 2 | H319: Causes serious eye irritation[1] |
| Specific target organ toxicity – single exposure | 3 | H335: May cause respiratory irritation[1] |

Personal Protective Equipment (PPE)

A comprehensive approach to safety, combining engineering controls with appropriate Personal Protective Equipment (PPE), is mandatory when handling this chemical.

| PPE Category | Item | Specifications |
|-------------------------|------------------------------|---|
| Eye and Face Protection | Safety Goggles & Face Shield | Safety goggles that conform to EN 166 or OSHA 29 CFR 1910.133 standards must be worn at all times.[2] A face shield is recommended when there is a significant risk of splashing.[3][4] |
| Hand Protection | Chemical-resistant gloves | Nitrile rubber gloves are a suitable option for protection against splashes. Always inspect gloves for integrity before use and change them immediately if contaminated.[3][5] |
| Body Protection | Laboratory Coat | A flame-resistant lab coat should be worn and kept fully buttoned.[4] For larger quantities or increased risk of exposure, chemical-resistant clothing is advised.[6] |
| Respiratory Protection | Respirator | All handling of the solid compound should occur within a certified chemical fume hood to minimize inhalation exposure.[2][4] If working outside a fume hood or if dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[2][4] |

Operational Plan for Safe Handling

A systematic workflow is essential for safely handling **1-Fluoro-2-(2-nitrovinyl)benzene**.

1. Preparation and Engineering Controls:

- All manipulations of **1-Fluoro-2-(2-nitrovinyl)benzene** should be conducted in a properly functioning chemical fume hood.[\[2\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.[\[2\]](#)[\[4\]](#)
- Keep all necessary PPE in good condition and readily available.
- Avoid the formation of dust and aerosols during handling.[\[7\]](#)

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.
- Use non-sparking tools to prevent ignition.[\[7\]](#)
- Keep containers of the chemical clearly labeled and tightly closed when not in use.[\[7\]](#)

3. During the Experiment:

- Avoid contact with skin and eyes.[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[1\]](#)

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- The storage area should be locked and accessible only to authorized personnel.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- **Evacuate:** Immediately evacuate personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated. If the spill is within a fume hood, keep it running.
- **Don PPE:** Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection before addressing the spill.
- **Contain:** For a solid spill, carefully sweep up the material to avoid generating dust and place it into a labeled, sealed container for hazardous waste. For a liquid spill, use an inert absorbent material.
- **Decontaminate:** Clean the spill area thoroughly with soap and water. Collect all cleaning materials for disposal as hazardous waste.

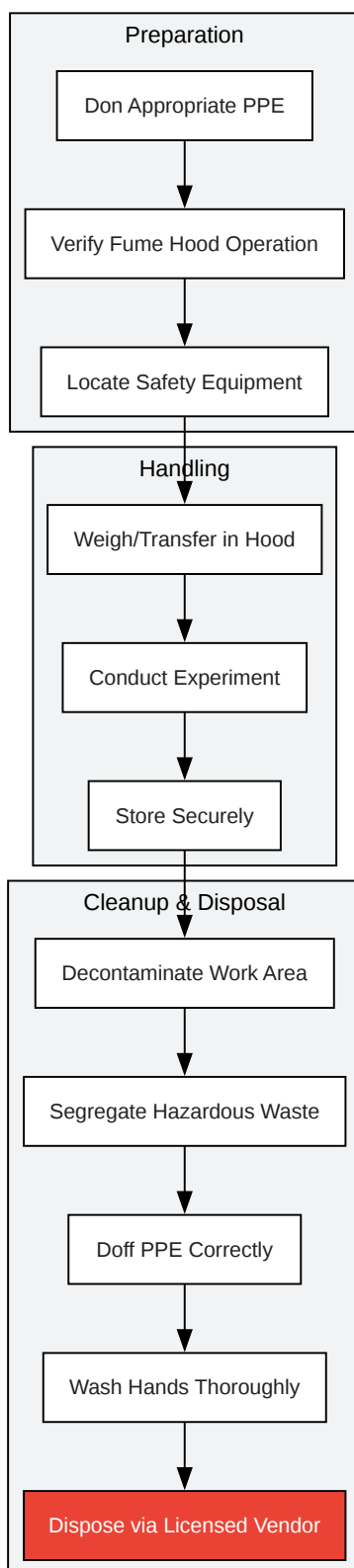
Disposal Plan

All waste containing **1-Fluoro-2-(2-nitrovinyl)benzene** must be treated as hazardous waste.

- **Waste Collection:** Collect all chemical residues and contaminated materials (e.g., gloves, paper towels, absorbent materials) in a designated, clearly labeled, and sealed hazardous waste container.
- **Disposal:** Dispose of the hazardous waste through a licensed disposal company, in accordance with all local, state, and federal regulations.^[2]^[3] Do not dispose of this chemical down the drain or in regular trash.^[3]

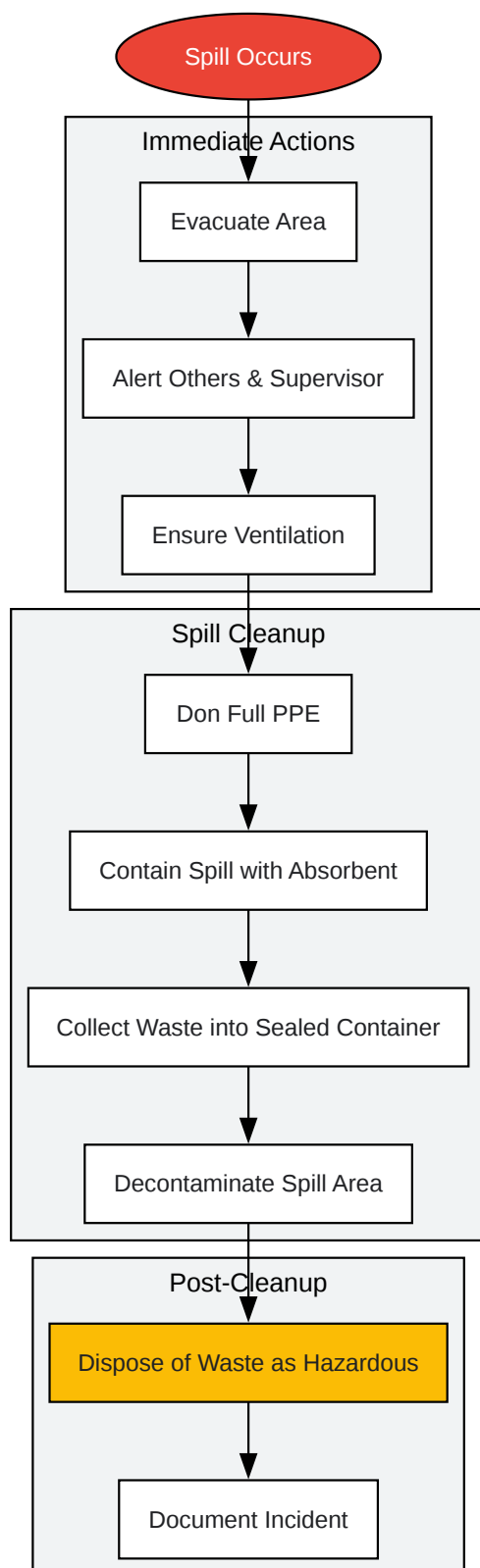
Visual Workflows

The following diagrams illustrate the standard operating procedure for handling **1-Fluoro-2-(2-nitrovinyl)benzene** and the emergency response for a spill.



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Caption: Workflow for the safe handling of **1-Fluoro-2-(2-nitrovinyl)benzene**.



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Caption: Emergency response procedure for a spill of **1-Fluoro-2-(2-nitrovinyl)benzene**.

Physical and Chemical Properties

| Property | Value |
|-------------------|----------------------------|
| CAS Number | 399-25-7 |
| Molecular Formula | C8H6FNO2 |
| Molecular Weight | 167.14 g/mol [8] |
| Appearance | Solid (form may vary) |
| Boiling Point | Data not readily available |
| Melting Point | Data not readily available |

This document is intended as a guide and should be supplemented by a thorough review of the full Safety Data Sheet (SDS) for **1-Fluoro-2-(2-nitrovinyl)benzene** and by your institution's specific safety protocols. Always prioritize safety in the laboratory.

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